

# Application of ALPS Motifs in Studying Nuclear Pore Complexes

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## Compound of Interest

Compound Name: ALPS

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

## Introduction

The nuclear pore complex (NPC) is a massive protein assembly that perforates the nuclear envelope, forming the sole gateway for molecular exchange between the nucleus and the cytoplasm.<sup>[1][2]</sup> The assembly and anchoring of this intricate structure into the curved pore membrane of the nuclear envelope is a complex process. Recent studies have highlighted the crucial role of ArfGAP1 Lipid Packing Sensor (**ALPS**) motifs, found in several nucleoporins (Nups), in this process.<sup>[1][2]</sup>

**ALPS** motifs are short, amphipathic helices that act as sensors for membrane curvature.<sup>[3][4][5]</sup> They are typically unstructured in solution but fold into an  $\alpha$ -helix upon binding to membranes with high curvature, inserting bulky hydrophobic residues into lipid-packing defects.<sup>[5][6][7]</sup> This unique property allows **ALPS**-containing proteins to specifically target sites of high membrane curvature, such as transport vesicles and the nuclear pore membrane.<sup>[4][8][9]</sup> In the context of the NPC, **ALPS** motifs are critical for anchoring the NPC scaffold to the nuclear envelope and are implicated in the biogenesis of new pores, particularly during interphase.<sup>[1][10][11]</sup>

These notes provide an overview of the application of **ALPS** motifs in NPC research and detailed protocols for key experimental procedures.

## Application Notes

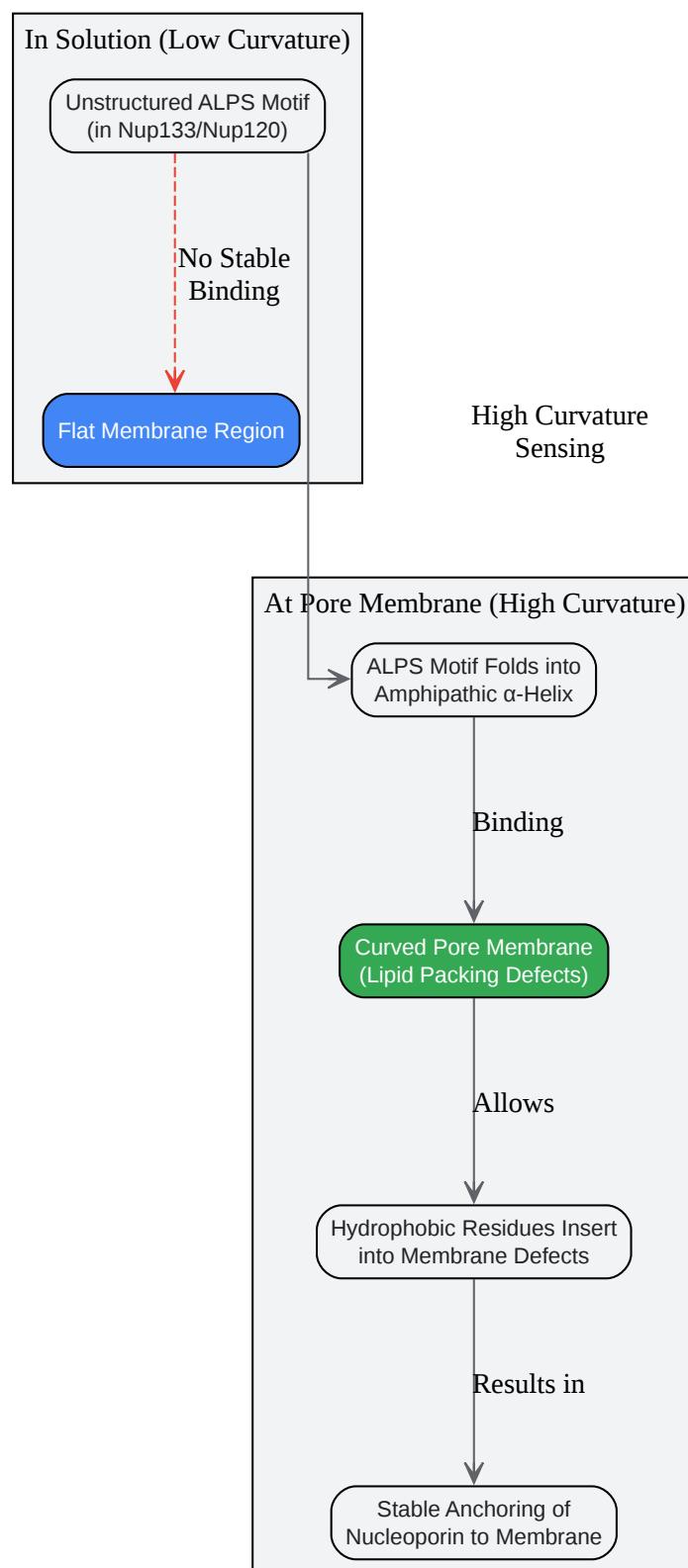
### ALPS Motifs in Nucleoporins

Several key scaffold nucleoporins, primarily within the Y-shaped Nup84 complex (or Nup107-160 complex in vertebrates), contain **ALPS** motifs. These motifs are essential for the direct interaction between the NPC and the nuclear membrane.[\[10\]](#)

| Nucleoporin (Organism)                                      | Location of ALPS Motif  | Key Features and Function  |
|---|---|--|
| Nup133 (Human, <i>S. cerevisiae</i> , <i>V. polyspora</i> ) | Within the N-terminal $\beta$ -propeller domain. <a href="#">[8]</a> <a href="#">[10]</a> | Senses membrane curvature; crucial for proper NPC biogenesis during interphase. <a href="#">[10]</a> <a href="#">[11]</a> Mutations that disrupt the hydrophobic face of the helix abolish membrane binding. <a href="#">[10]</a> <a href="#">[12]</a> |
| Nup120 / Nup160 (Various Eukaryotes)                        | Located in the $\beta$ -propeller domain. <a href="#">[13]</a> <a href="#">[14]</a>       | Contributes to targeting the Y-complex to the curved nuclear pore membrane. <a href="#">[13]</a> Deletion can lead to NPC clustering. <a href="#">[13]</a> <a href="#">[14]</a>  |
| Nup155 (Vertebrates)  | Contains ALPS motif-containing $\beta$ -propellers. <a href="#">[10]</a>                  | Forms the scaffold layer closest to the pore membrane and contributes to membrane contact. <a href="#">[10]</a>  |

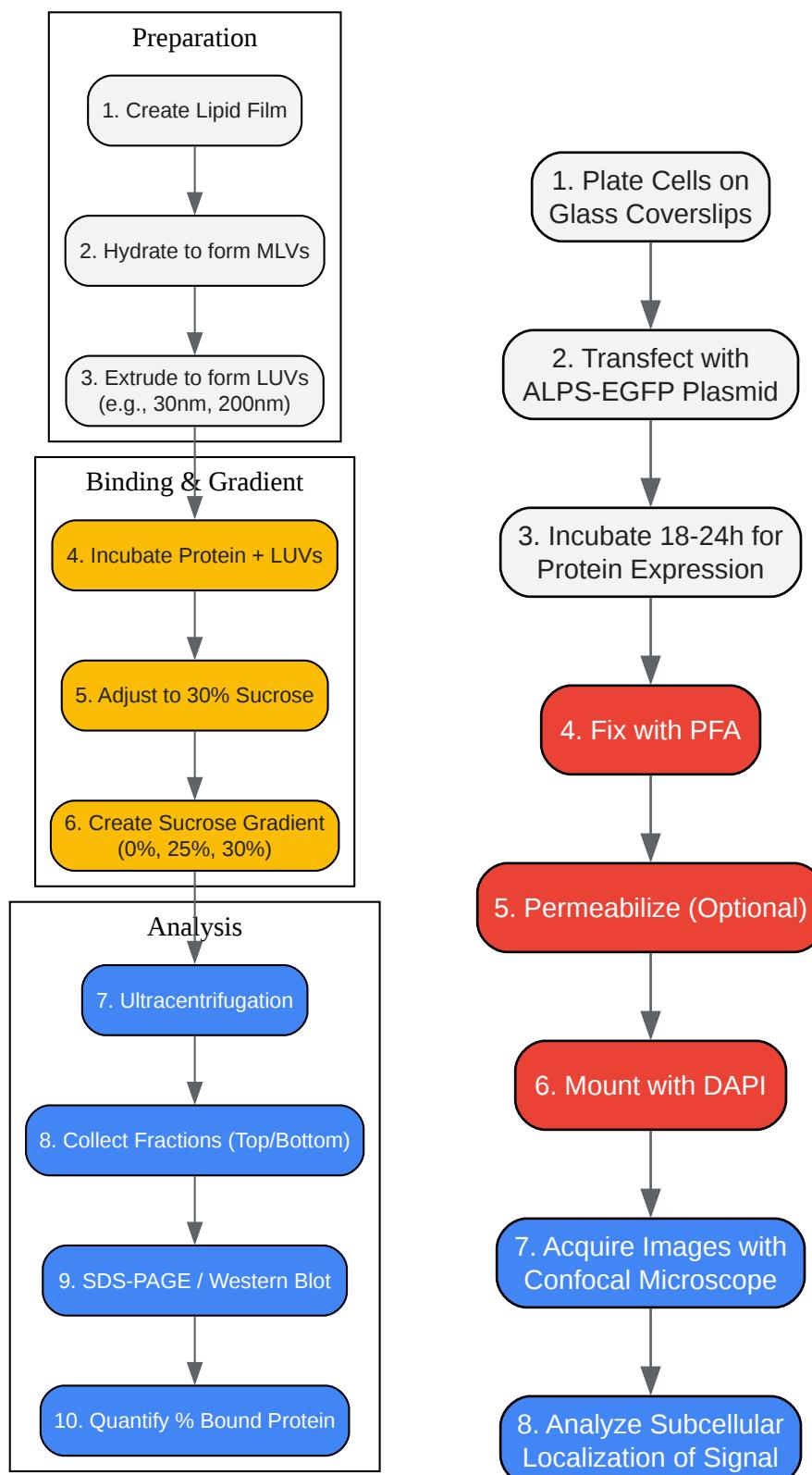
### Mechanism of ALPS Motif-Mediated Membrane Binding

The function of **ALPS** motifs is intrinsically linked to the biophysical properties of lipid bilayers. The mechanism involves a coupled folding and binding process where the motif selectively recognizes and binds to curved membranes.

[Click to download full resolution via product page](#)**Caption:** Mechanism of **ALPS** motif binding to curved membranes.

## Role in Nuclear Pore Complex Assembly

**ALPS** motifs are particularly important for the assembly of NPCs during interphase, a process that requires the de novo formation of a pore through the intact nuclear envelope.[10] The curvature-sensing ability of **ALPS** motifs in Nups like Nup133 is thought to be critical for stabilizing the highly curved membrane intermediates that form during pore formation.[11][14]



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